

The Spirocyclic Dipeptide Alaptide: A Technical Guide to its Structure and Therapeutic Potential

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Compound of Interest

Compound Name: Alaptide

Cat. No.: B196029

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Abstract

Alaptide, a synthetic spirocyclic dipeptide, has garnered significant interest for its remarkable regenerative and neuroprotective properties. This technical guide provides a comprehensive overview of the core scientific and technical aspects of **Alaptide**, focusing on its unique chemical structure, synthesis, and biological activities. This document is intended to serve as a resource for researchers, scientists, and drug development professionals exploring the therapeutic potential of this intriguing molecule. While **Alaptide** has demonstrated significant promise in preclinical studies, particularly in wound healing and neuroprotection, publicly available quantitative efficacy data and detailed mechanistic insights remain limited. This guide synthesizes the current knowledge, highlighting both the established facts and the areas requiring further investigation.

Core Structure and Physicochemical Properties

Alaptide, chemically known as (S)-8-methyl-6,9-diazaspiro[4.5]decane-7,10-dione, is a dipeptide composed of L-alanine and the cyclic amino acid, 1-aminocyclopentane-1-carboxylic acid (cycloleucine)[1]. Its defining feature is the spirocyclic linkage between these two amino acid residues, which imparts significant stability compared to linear dipeptides[1].

Identifier	Value
IUPAC Name	(S)-8-methyl-6,9-diazaspiro[4.5]decane-7,10-dione
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂
Molecular Weight	182.22 g/mol
CAS Number	90058-29-0

Property	Value
Appearance	White crystalline compound
Solubility in Water	0.1104 g/100 mL
Solubility in Ethanol	0.1011 g/100 mL
Solubility in Hexane	0.0024 g/100 mL

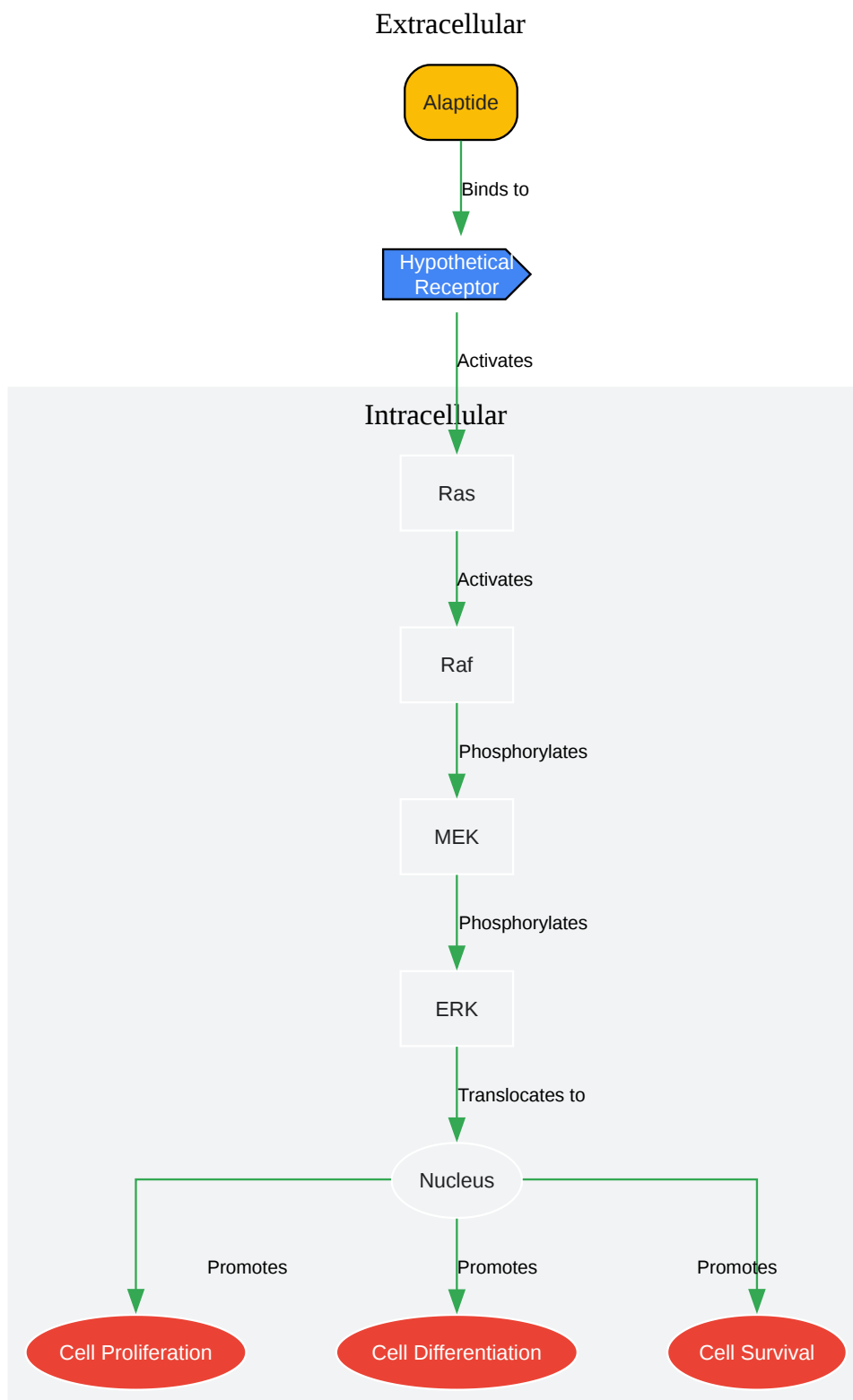
Synthesis of Alaptide

The synthesis of **Alaptide** has been approached through various methods, with a common strategy involving the coupling of protected L-alanine and a cycloleucine derivative, followed by deprotection and intramolecular cyclization.

General Solution-Phase Synthesis Workflow

A frequently cited synthetic route for **Alaptide** involves the following key steps:





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References

- 1. Multipotential Role of Growth Factor Mimetic Peptides for Osteochondral Tissue Engineering - PMC [pmc.ncbi.nlm.nih.gov]
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